

Application Notes and Protocols: Preparation of UF010 Stock Solution

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Compound of Interest

Compound Name: UF010

Cat. No.: B1683365

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These application notes provide a detailed protocol for the preparation of a stock solution of **UF010**, a potent and selective Class I histone deacetylase (HDAC) inhibitor. The information is intended for researchers, scientists, and drug development professionals.

Important Note on Mechanism of Action: Initial searches for **UF010** may have erroneously associated it with P2Y1 antagonist activity. However, comprehensive data from chemical suppliers and scientific literature consistently identify **UF010** as a selective inhibitor of Class I HDACs (HDAC1, HDAC2, HDAC3) and HDAC8. This document will proceed based on its well-established role as an HDAC inhibitor.

Chemical and Physical Properties of UF010

A summary of the key chemical and physical properties of **UF010** is presented in the table below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Source(s)
Chemical Name	4-bromo-N'-butylbenzohydrazide	
CAS Number	537672-41-6	
Molecular Formula	C ₁₁ H ₁₅ BrN ₂ O	
Molecular Weight	271.15 g/mol	
Purity	≥98%	
Appearance	Crystalline solid	

Solubility of UF010

The solubility of **UF010** in various common laboratory solvents is crucial for preparing a homogenous stock solution. There is some variability in the reported solubility values across different suppliers. It is recommended to start with a concentration in the lower range or perform a small-scale solubility test before preparing a large volume of stock solution.

Solvent	Solubility	Source(s)
DMSO	≥ 30 - 100 mg/mL (≥ 110.6 - 368.8 mM)	
Ethanol	~30 - 54 mg/mL (~110.6 - 199.15 mM)	
DMF	~30 mg/mL (~110.6 mM)	
Water	Insoluble	
Ethanol:PBS (pH 7.2) (1:7)	~0.1 mg/mL	

Note: The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce the solubility of **UF010**. Sonication may be required to fully dissolve the compound.

Protocol for Preparation of a 10 mM UF010 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UF010** in dimethyl sulfoxide (DMSO).

Materials:

- **UF010** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or vials (amber or covered in foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

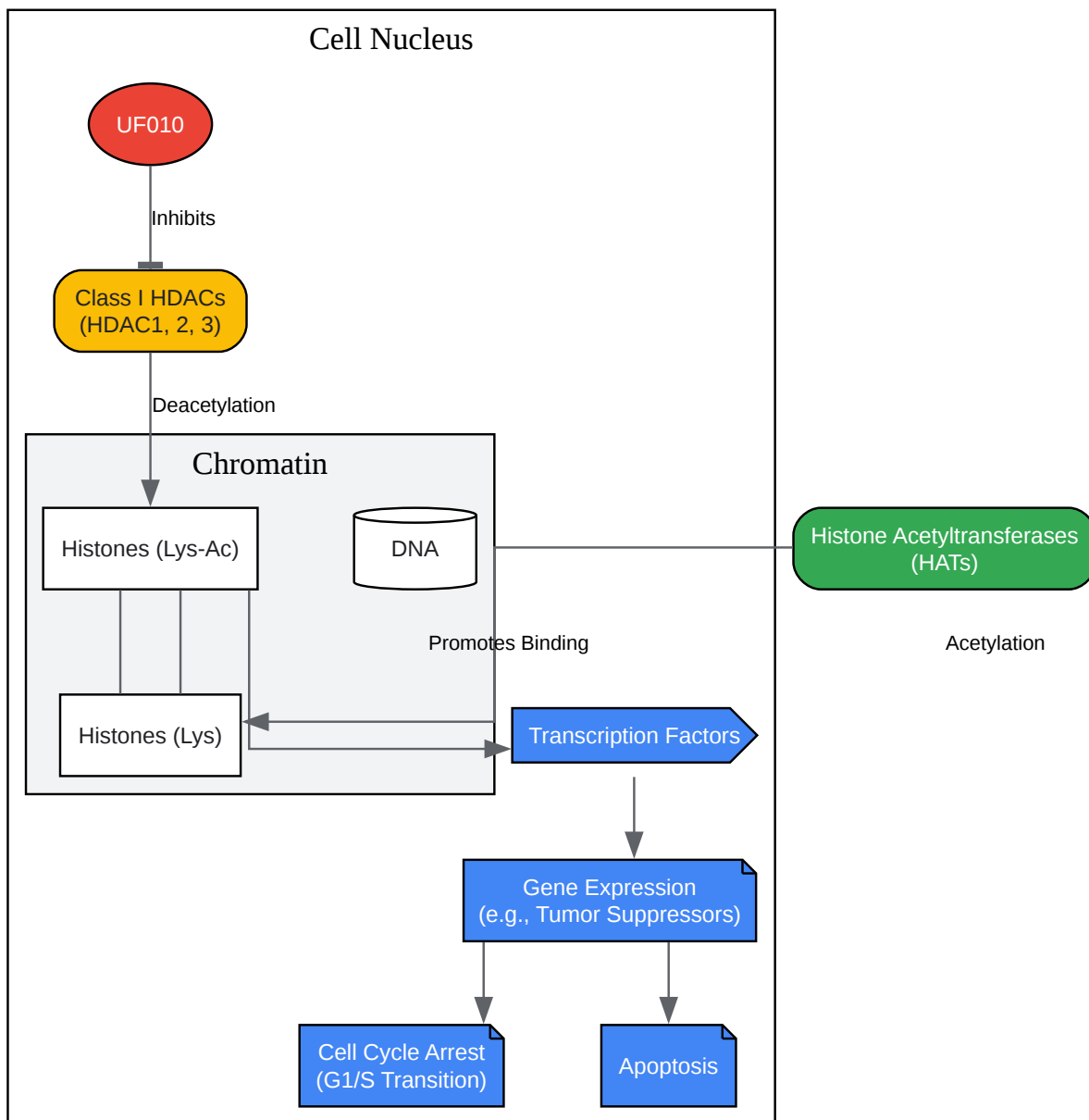
- **Equilibrate UF010:** Allow the vial of **UF010** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weigh UF010:** Accurately weigh out the desired amount of **UF010** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.71 mg of **UF010**.
 - Calculation:
 - Molecular Weight of **UF010** = 271.15 g/mol
 - Desired Concentration = 10 mM = 0.010 mol/L
 - Volume = 1 mL = 0.001 L

- $\text{Mass} = \text{Concentration} \times \text{Molecular Weight} \times \text{Volume}$
- $\text{Mass} = 0.010 \text{ mol/L} \times 271.15 \text{ g/mol} \times 0.001 \text{ L} = 0.00271 \text{ g} = 2.71 \text{ mg}$
- Add DMSO: Add the calculated volume of anhydrous DMSO to the vial containing the **UF010** powder.
- Dissolve **UF010**:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
 - Visually inspect the solution to ensure there are no undissolved particles.
- Storage:
 - Store the stock solution at -20°C for short-term storage (days to weeks) or -80°C for long-term storage (months to years).
 - The stock solution in solvent is stable for at least one year when stored at -80°C .
 - Protect the solution from light by using amber vials or by wrapping the vial in aluminum foil.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for **UF010** Stock Solution Preparation:





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